

(2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid characterization data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Benzodioxan-6-ylacetic acid

Cat. No.: B096903

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Technical Guide: (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available characterization data for (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid. The information is compiled from various chemical suppliers and databases.

Chemical and Physical Properties

(2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid, with the CAS number 17253-11-1, is a synthetic organic compound.^[1] It is also referred to as 2-(2,3-Dihydrobenzo[b]^[2]^[3]dioxin-6-yl)acetic acid or 2,3-Dihydro-1,4-benzodioxin-6-ylacetic acid.^[4] The compound has a molecular formula of C₁₀H₁₀O₄ and a molecular weight of 194.18 g/mol.^[1]^[4]

Property	Value	Source
CAS Number	17253-11-1	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1][4]
Molecular Weight	194.18 g/mol	[4]
Purity	≥98%	[4]
Storage	Room temperature	[4]

Computational Data:

Parameter	Value	Source
Topological Polar Surface Area (TPSA)	55.76 Å ²	[4]
LogP	1.0849	[4]
Hydrogen Bond Acceptors	3	[4]
Hydrogen Bond Donors	1	[4]
Rotatable Bonds	2	[4]

Spectroscopic Data

While commercial suppliers suggest the availability of spectroscopic data such as NMR, HPLC, and LC-MS for (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid, specific spectra and peak data are not publicly available in the searched literature.[3] Researchers are advised to refer to the Certificate of Analysis provided by the supplier for lot-specific data.[1][5]

Experimental Protocols

Detailed, publicly available experimental protocols for the synthesis, purification, and analysis of (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid are limited. A synthetic method for a related compound, 2,3-dihydrobenzo[b][2][3]dioxine-5-carboxamide, has been described and may offer

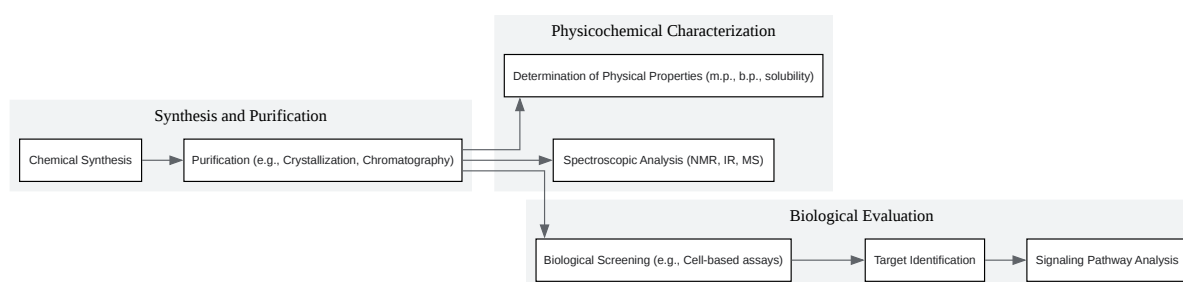
insights into potential synthetic routes.[6] This process involves the reaction of methyl 2,3-dihydroxybenzoate with 1,2-dibromoethane followed by amidation.[6]

Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or associated signaling pathways of (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid. A structurally related compound, (2,3-Dihydro-benzo[2][3]dioxin-6-yloxy)-acetic Acid, has been noted for its potential to modulate integrated stress pathways.[2] The broader class of dioxins is known to interact with the Aryl hydrocarbon Receptor (AhR), leading to a range of biological and toxicological effects.[7] However, it is crucial to note that the activity of (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid has not been specifically elucidated.

Due to the absence of specific data on the biological activity and signaling pathways for (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid, the creation of a signaling pathway diagram as requested is not possible at this time. Further experimental investigation is required to determine the biological targets and mechanisms of action for this compound.

Workflow for Future Investigation:



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Caption: Proposed workflow for the synthesis, characterization, and biological evaluation of (2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid.

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- To cite this document: BenchChem. [(2,3-dihydrobenzo[b]dioxin-6-yl)acetic acid characterization data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096903#2-3-dihydrobenzo-b-dioxin-6-yl-acetic-acid-characterization-data]

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